

ATTO 590: A Comprehensive Technical Guide to its Spectral Properties and Applications

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Compound of Interest

Compound Name: ATTO 590

Cat. No.: B15599883

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For Researchers, Scientists, and Drug Development Professionals

ATTO 590, a fluorescent dye belonging to the rhodamine family, has emerged as a powerful tool in a wide array of life science and drug discovery applications. Its exceptional photophysical characteristics, including strong absorption, high fluorescence quantum yield, and robust photostability, make it a preferred choice for advanced imaging and analytical techniques. This in-depth technical guide provides a comprehensive overview of **ATTO 590**'s spectral properties, detailed experimental protocols for its use, and visualizations of relevant experimental workflows.

Core Spectral and Photophysical Characteristics

ATTO 590 is characterized by its bright, orange-red fluorescence and remarkable stability. As supplied, it typically consists of a mixture of two isomers with virtually identical spectral properties.^[1] The dye is moderately hydrophilic, ensuring its utility in aqueous environments common to biological experiments.^[1]

Quantitative Spectral Data

The key spectral and photophysical parameters of **ATTO 590** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	593 - 594 nm	[2] [3]
Emission Maximum (λ_{em})	622 - 624 nm	[2] [3]
Molar Extinction Coefficient (ϵ)	120,000 M ⁻¹ cm ⁻¹	[2] [4]
Fluorescence Quantum Yield (Φ)	0.80 (80%)	[2] [4]
Fluorescence Lifetime (τ)	3.7 ns	[2] [4]
Recommended Excitation Range	575 - 610 nm	[1]

Key Characteristics and Considerations

- **High Photostability and Thermal Stability:** **ATTO 590** exhibits remarkable resistance to photobleaching and thermal degradation, making it highly suitable for demanding applications such as single-molecule detection and super-resolution microscopy.[\[1\]](#)
- **pH Sensitivity:** While generally stable, the fluorescence of rhodamine dyes can be influenced by pH. For amine-reactive conjugations using NHS esters, a pH range of 8.0-9.0 is optimal for the labeling reaction.[\[5\]](#)
- **Applications:** The robust properties of **ATTO 590** lend it to a diverse range of applications, including:
 - Single-molecule detection[\[1\]](#)
 - High-resolution microscopy (PALM, dSTORM, STED)[\[1\]](#)
 - Flow cytometry (FACS)[\[1\]](#)
 - Fluorescence In Situ Hybridization (FISH)[\[3\]](#)

- Förster Resonance Energy Transfer (FRET)

Experimental Protocols

Detailed methodologies for common applications of **ATTO 590** are provided below. These protocols serve as a starting point and may require optimization based on the specific experimental context.

Protein Labeling with **ATTO 590** NHS Ester

This protocol outlines the covalent labeling of proteins via primary amines (e.g., lysine residues) using an N-hydroxysuccinimide (NHS) ester derivative of **ATTO 590**.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, HEPES)
- **ATTO 590** NHS ester
- Anhydrous, amine-free DMSO or DMF
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3
- Gel filtration column (e.g., Sephadex G-25)
- Phosphate-Buffered Saline (PBS), pH 7.4

Procedure:

- Protein Preparation: Dissolve or dialyze the protein into the labeling buffer at a concentration of 2-10 mg/mL. Ensure the buffer is free of amine-containing substances like Tris or glycine.
- Dye Preparation: Immediately before use, dissolve the **ATTO 590** NHS ester in DMSO or DMF to a concentration of 1-10 mg/mL.
- Labeling Reaction: Add a 3- to 10-fold molar excess of the reactive dye to the protein solution while gently vortexing.

- Incubation: Incubate the reaction mixture for 1 hour at room temperature, protected from light.
- Purification: Separate the labeled protein from the unreacted dye using a gel filtration column pre-equilibrated with PBS. The first colored band to elute will be the **ATTO 590**-labeled protein.
- Determination of Degree of Labeling (DOL): The DOL, or the average number of dye molecules per protein, can be calculated by measuring the absorbance of the conjugate at 280 nm and the absorbance maximum of **ATTO 590** (~594 nm). A correction factor is needed to account for the dye's absorbance at 280 nm.^[5]
- Storage: Store the purified conjugate at 4°C for short-term use or at -20°C or -80°C for long-term storage.^[5]

Staining of F-Actin with ATTO 590-Phalloidin

This protocol describes the visualization of filamentous actin (F-actin) in fixed cells using a phalloidin conjugate of **ATTO 590**.

Materials:

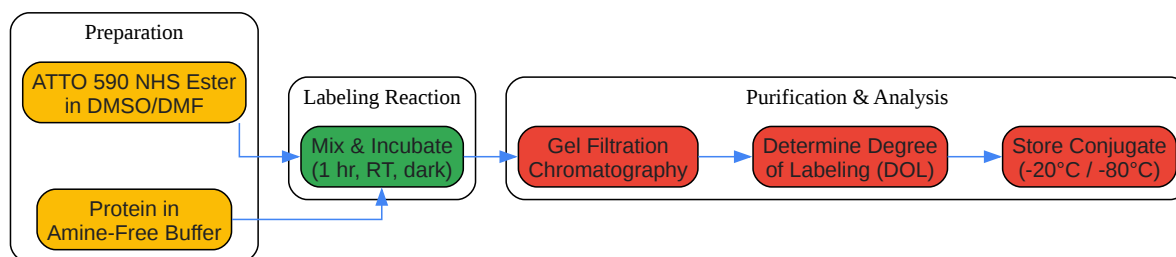
- Cells cultured on coverslips
- Fixation Solution: 3-4% formaldehyde in PBS
- Permeabilization Buffer: 0.1% Triton X-100 in PBS
- Blocking Solution: 1% BSA in PBS
- **ATTO 590**-phalloidin stock solution (e.g., 10 μ M in methanol)
- PBS
- Mounting medium

Procedure:

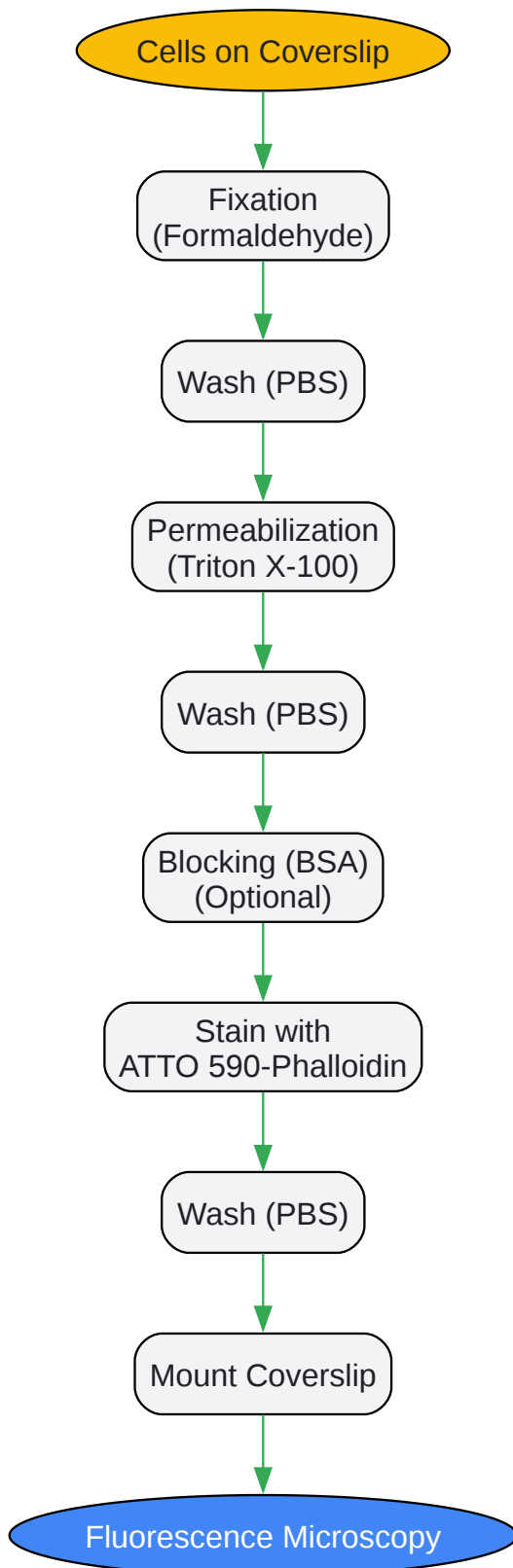
- Cell Fixation: Fix the cells with the fixation solution for 10-30 minutes at room temperature.
- Washing: Wash the cells two to three times with PBS.
- Permeabilization: Permeabilize the cells with the permeabilization buffer for 3-5 minutes.
- Washing: Wash the cells two to three times with PBS.
- Blocking (Optional): To reduce non-specific binding, incubate the cells with the blocking solution for 20-30 minutes.
- Staining: Dilute the **ATTO 590**-phalloidin stock solution to the desired working concentration (typically 1:100 to 1:1000) in PBS (or blocking solution). Incubate the cells with the staining solution for 20-90 minutes at room temperature, protected from light.
- Washing: Wash the cells two to three times with PBS.
- Mounting: Mount the coverslips onto microscope slides using an appropriate mounting medium.

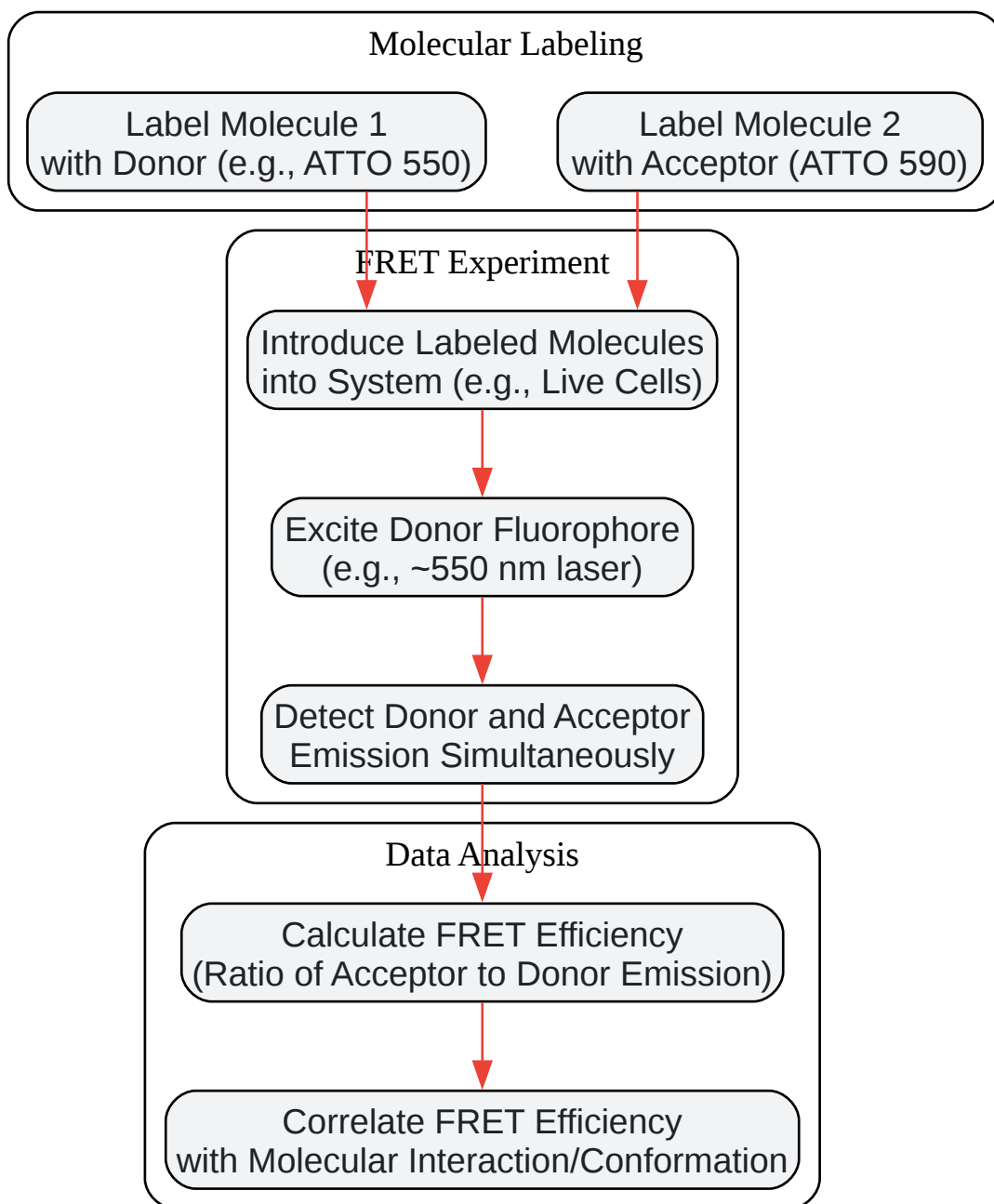
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate common experimental workflows involving **ATTO 590**.



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Protein Labeling Workflow with **ATTO 590** NHS Ester[Click to download full resolution via product page](#)

F-Actin Staining Workflow using **ATTO 590**-Phalloidin[Click to download full resolution via product page](#)Generalized FRET Experimental Workflow using **ATTO 590** as an Acceptor**Need Custom Synthesis?**

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References

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